

9-Bromoanthracene CAS number and safety data

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Compound of Interest

Compound Name: 9-Bromoanthracene

Cat. No.: B049045

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An In-depth Technical Guide to **9-Bromoanthracene**

CAS Number: 1564-64-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This technical guide provides comprehensive information on **9-Bromoanthracene**, a key intermediate in organic synthesis, particularly for the development of materials used in organic light-emitting diodes (OLEDs) and as a building block for polycyclic aromatic hydrocarbons (PAHs).[\[2\]](#)[\[5\]](#)[\[6\]](#) This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₄ H ₉ Br	[1] [3] [4]
Molecular Weight	257.13 g/mol	[1] [3] [4]
Appearance	Yellow to green powder/crystals	[2] [3]
Melting Point	97-100 °C	[2] [3] [4]
Solubility	Insoluble in water; soluble in chloroform, DMSO, and methanol. [2] [6]	
Storage	Store at room temperature in a dry, well-ventilated place, away from light and oxidizing agents. [3] [6]	

Safety Data

Hazard Identification and Classification

9-Bromoanthracene is classified as a hazardous substance. The following tables summarize its GHS hazard statements and precautionary measures.

Hazard Class	GHS Code	Description	Citations
Skin Irritation	H315	Causes skin irritation	[7] [8]
Eye Irritation	H319	Causes serious eye irritation	[7] [8]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[9] [7] [8]
Germ cell mutagenicity	H341	Suspected of causing genetic defects	[7] [10] [11]

Personal Protective Equipment (PPE) and Handling

Precautionary Statement	GHS Code	Description	Citations
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[8]
P264		Wash skin thoroughly after handling.	
P271		Use only outdoors or in a well-ventilated area.	
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[10]
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.	
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P319		Get medical help if you feel unwell.	
Storage	P403 + P233	Store in a well-ventilated place. Keep	

container tightly closed.

P405	Store locked up.	[10]
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Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [9][10]
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First-Aid Measures

Exposure Route	First-Aid Procedure	Citations
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.	[10][12]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.	

Experimental Protocols

Synthesis of 9-Bromoanthracene from Anthracene

This protocol describes the synthesis of **9-Bromoanthracene** via the electrophilic bromination of anthracene using N-bromosuccinimide (NBS).[\[3\]](#)

Materials:

- Anthracene
- N-bromosuccinimide (NBS)
- Chloroform (CHCl_3)
- Dichloromethane (CH_2Cl_2)
- Anhydrous magnesium sulfate (MgSO_4)
- Anhydrous ethanol

Procedure:

- Dissolve anthracene (5 g, 28.05 mmol) in chloroform in a round-bottom flask.
- Protect the flask from light and add N-bromosuccinimide (4.99 g, 28.05 mmol) in portions to the solution while stirring.[\[1\]](#)
- Continue stirring the reaction mixture at room temperature for 12 hours.[\[1\]](#)
- After 12 hours, add water to the reaction mixture and stir for an additional 30 minutes.[\[1\]](#)
- Extract the product with dichloromethane.[\[1\]](#)
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.[\[1\]](#)
- Recrystallize the crude product from anhydrous ethanol to obtain **9-Bromoanthracene** as a greenish-yellow solid.[\[1\]](#)

Suzuki-Miyaura Cross-Coupling for the Synthesis of 9-Phenylanthracene

This protocol provides a general procedure for the palladium-catalyzed Suzuki-Miyaura cross-coupling of **9-Bromoanthracene** with phenylboronic acid.[1][9]

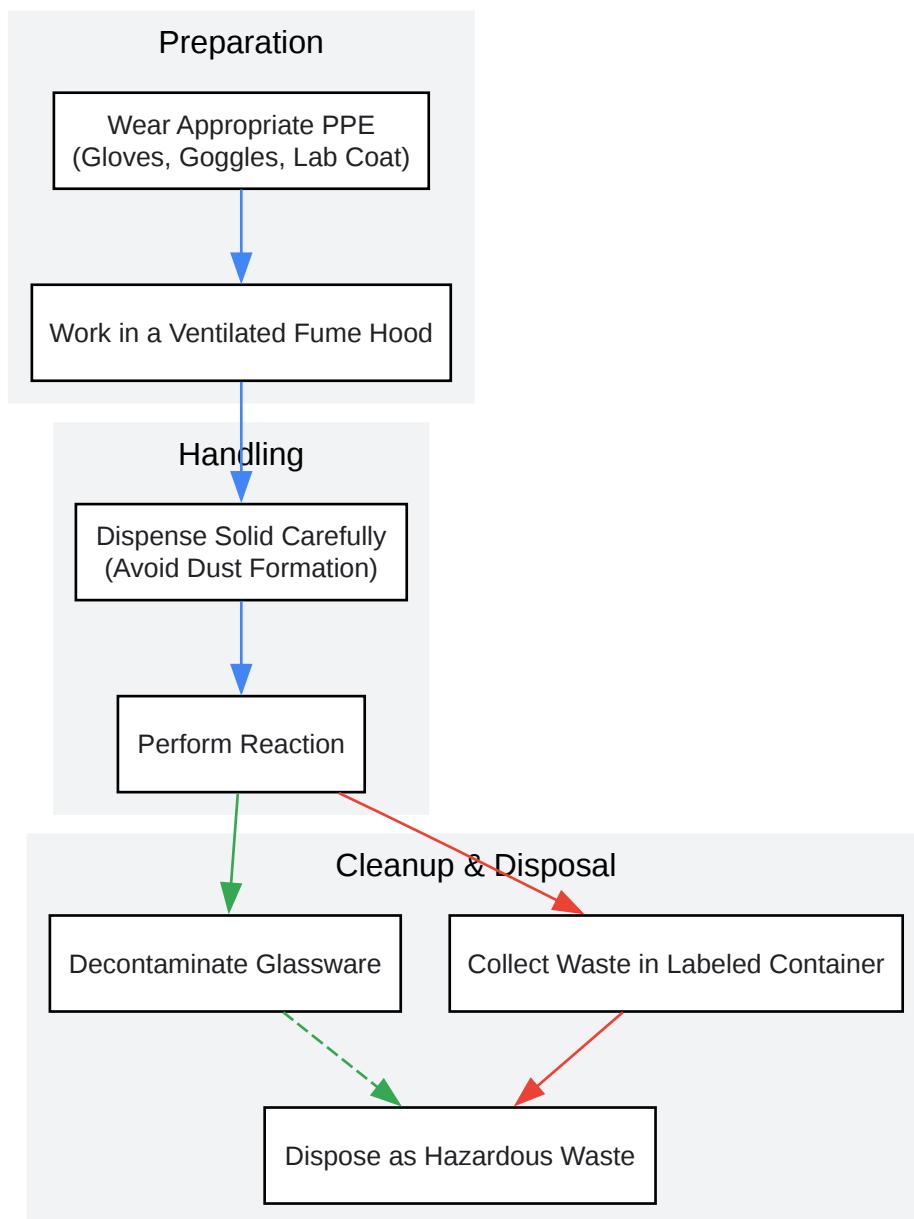
Materials:

- **9-Bromoanthracene** (3 g, 11.66 mmol)
- Phenylboronic acid (2.13 g, 17.49 mmol)
- Tetrakis(triphenylphosphine)palladium(0) $[\text{Pd}(\text{PPh}_3)_4]$ (140 mg, 0.12 mmol)
- 2 M aqueous potassium carbonate (K_2CO_3) solution (16 mL)
- Anhydrous toluene (32 mL)
- Ethanol (8 mL)
- Dichloromethane (CH_2Cl_2)
- Dilute hydrochloric acid solution

Procedure:

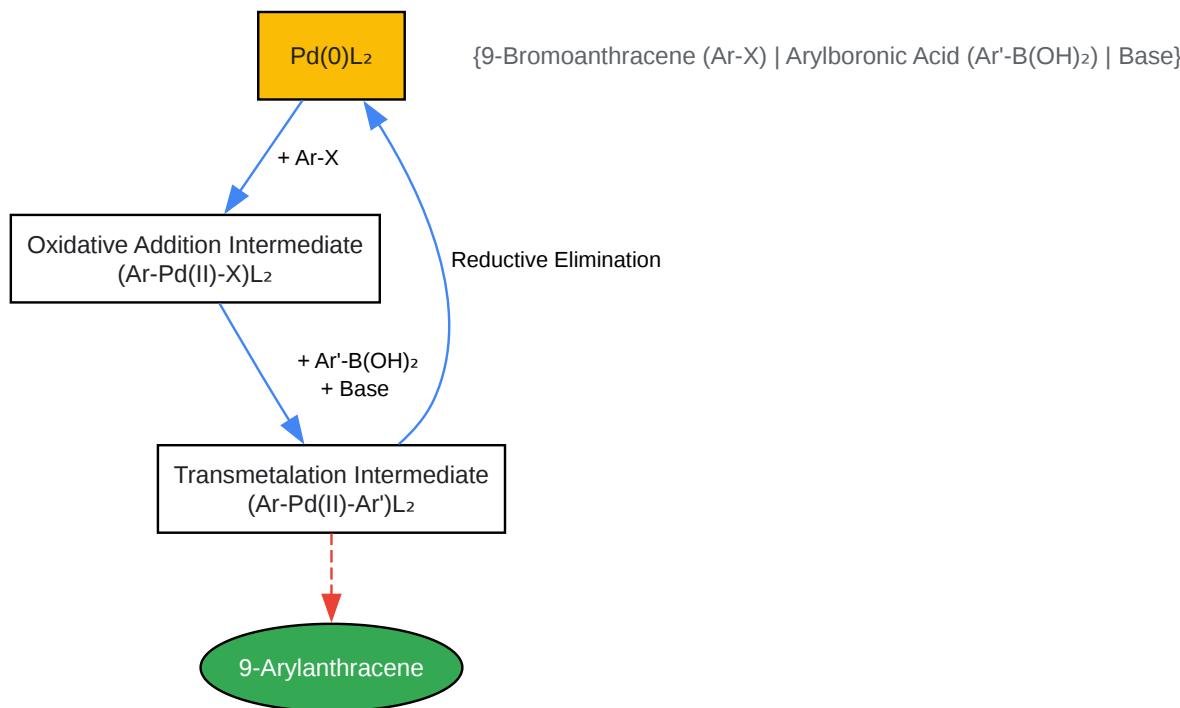
- In a 100 mL flask, combine **9-Bromoanthracene**, phenylboronic acid, $\text{Pd}(\text{PPh}_3)_4$, the aqueous K_2CO_3 solution, and ethanol in anhydrous toluene.[1]
- Fit the flask with a reflux condenser and flush the system with nitrogen.
- Reflux the mixture for 48 hours under a nitrogen atmosphere.[1]
- After cooling to room temperature, quench the reaction with a dilute hydrochloric acid solution.[1]
- Extract the mixture with dichloromethane.[1]
- Dry the organic extracts over anhydrous MgSO_4 and concentrate by rotary evaporation.[1]
- Purify the crude product by silica gel column chromatography to yield 9-phenylanthracene.[1]

Visualizations



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Caption: A general workflow for the safe handling of **9-Bromoanthracene**.



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Caption: Simplified catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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